

# What is the chemical structure of Neoprocurcumenol?

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## Compound of Interest

Compound Name: Neoprocurcumenol

Cat. No.: B1252529

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## An In-depth Technical Guide to Neoprocurcumenol

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Neoprocurcumenol**, a sesquiterpenoid of interest to researchers in natural product chemistry, pharmacology, and drug development.

### Chemical Structure and Identification

**Neoprocurcumenol** is a guaiane-type sesquiterpenoid characterized by a bicyclic [5.7.0] carbon skeleton. Its systematic IUPAC name is (3S,3aS)-3-hydroxy-3,8-dimethyl-5-propan-2-ylidene-2,3a,4,7-tetrahydro-1H-azulen-6-one.

Chemical Structure:

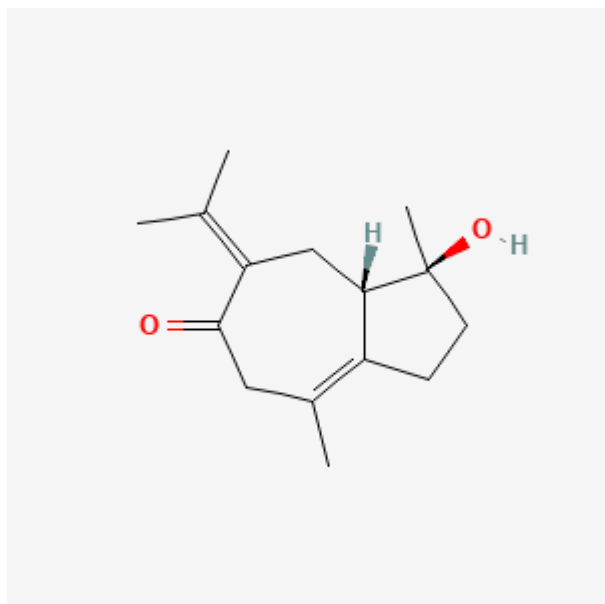


Figure 1. 2D Chemical Structure of **Neoprocurcumenol**.

#### Molecular Identifiers:

- Molecular Formula: C<sub>15</sub>H<sub>22</sub>O<sub>2</sub>
- Molecular Weight: 234.33 g/mol [1]
- CAS Number: 102130-91-6[1]
- InChI Key: DAUDFKSHOYLOOB-ZFWWWQNUSA-N[2]
- SMILES: CC1=C2CC--INVALID-LINK--(C)O[3]

## Physicochemical and Biological Data

While comprehensive experimental data for **Neoprocurcumenol** is not extensively available in the public domain, the following quantitative and qualitative information has been reported.

### Table 1: Physicochemical Properties of Neoprocurcumenol

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>2</sub>	[1][2][3][4][5]
Molecular Weight	234.33 g/mol	[1][4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces
Melting Point	Data not available	
Boiling Point	Data not available	
Specific Rotation	Data not available	

**Table 2: Biological Activity of Neoprocurcumenol**

Activity	Test Organism	Parameter	Value	Source
Larvicidal	Mosquito larvae	LC <sub>50</sub>	13.69 ppm	[1][4]
LC <sub>90</sub>	23.92 ppm	[1][4]		

## Experimental Protocols

### Isolation of Neoprocurcumenol from Curcuma aromatica

The following protocol is a generalized procedure based on reported methods for the isolation of **Neoprocurcumenol** from the rhizomes of *Curcuma aromatica*.

Objective: To isolate **Neoprocurcumenol** from the dried rhizomes of *Curcuma aromatica*.

Materials and Reagents:

- Dried and powdered rhizomes of *Curcuma aromatica*
- Petroleum ether
- Silica gel for flash chromatography

- Solvent systems for chromatography (e.g., hexane-ethyl acetate gradients)
- Rotary evaporator
- Chromatography columns
- Thin-layer chromatography (TLC) plates and developing chamber
- Standard analytical equipment for characterization (NMR, MS)

#### Methodology:

- Extraction:
  - The dried and powdered rhizomes of *Curcuma aromatica* are subjected to extraction with petroleum ether. This can be performed using a Soxhlet apparatus for exhaustive extraction or by maceration with agitation.
  - The resulting crude extract is then concentrated under reduced pressure using a rotary evaporator to yield a viscous residue.
- Chromatographic Fractionation:
  - The crude petroleum ether extract is subjected to bioassay-guided fractionation using flash chromatography on a silica gel column.
  - The column is typically eluted with a gradient of increasing polarity, starting with a non-polar solvent like n-hexane and gradually introducing a more polar solvent such as ethyl acetate.
  - Fractions are collected and monitored by thin-layer chromatography (TLC) to identify those containing the compound of interest.
- Purification:
  - Fractions showing the presence of **Neoprocurcumenol** (as identified by comparison with a standard or by spectroscopic analysis) are pooled and concentrated.

- Further purification may be necessary and can be achieved by repeated column chromatography or by preparative high-performance liquid chromatography (HPLC) to obtain the compound in high purity (>98%).
- Characterization:
  - The purified compound is then characterized using standard spectroscopic techniques, including Nuclear Magnetic Resonance ( $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR) and Mass Spectrometry (MS), to confirm its identity and structure.

## Signaling Pathways and Mechanism of Action

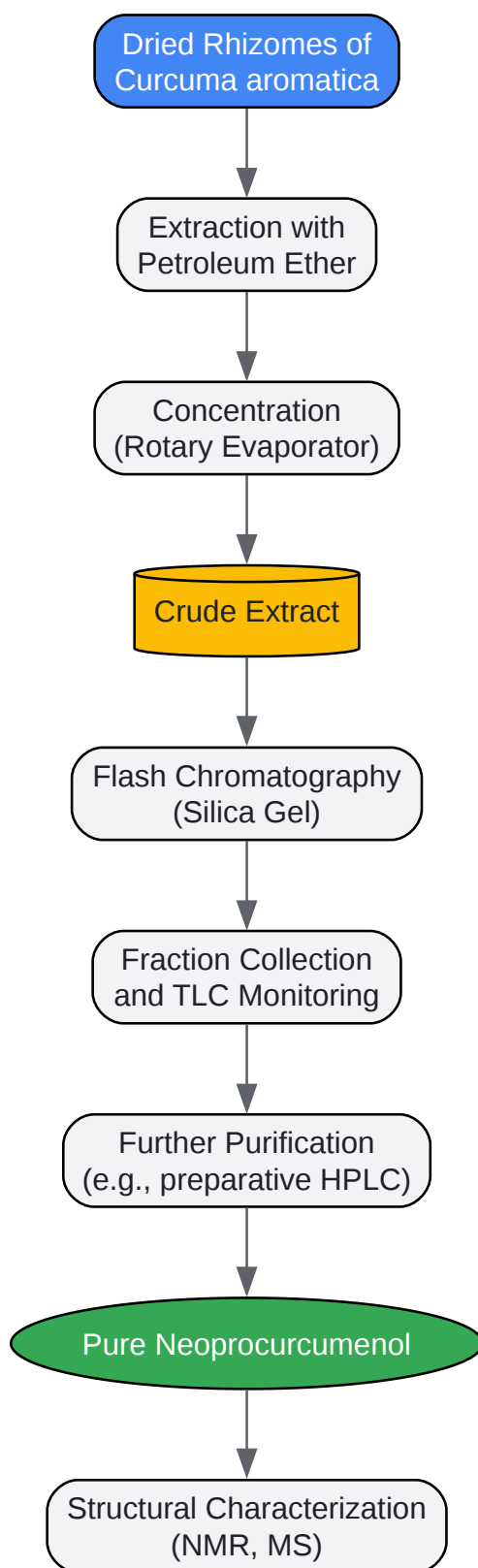
Currently, there is no specific information available in the scientific literature detailing the signaling pathways modulated by **Neoprocurcumenol** or its precise mechanism of action for its observed biological activities.

However, **Neoprocurcumenol** belongs to the class of guaiane-type sesquiterpenes. This class of compounds has been reported to exhibit a wide range of biological activities, including anti-inflammatory, cytotoxic, antibacterial, and neuroprotective effects. Some guaianolides, a subclass of guaiane sesquiterpenes, are known to exert their anti-inflammatory effects through the inhibition of the NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. Further research is required to determine if **Neoprocurcumenol** shares these or other mechanisms of action.

## Visualizations

### Experimental Workflow for Isolation

The following diagram illustrates the general workflow for the isolation of **Neoprocurcumenol** from its natural source.



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Isolation workflow for **Neoprocucumenol**.

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